

Application Notes: Anti-Wanderin (WANDER) Immunohistochemistry

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Compound of Interest

Compound Name: *Wander*

Cat. No.: *B1680229*

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Product Name: Anti-Wanderin (WANDER) Monoclonal Antibody (Clone WN-5)

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Introduction

Wanderin (WANDER) is a putative transmembrane receptor protein implicated in the regulation of cellular adhesion and motility. Emerging research suggests that **Wanderin** is a key component of a signaling cascade that controls cytoskeletal rearrangements necessary for cell migration.[1][2] Upregulation of **Wanderin** expression has been hypothetically linked to increased metastatic potential in several carcinoma types, making it a protein of significant interest in oncology and drug development research. This antibody is designed for the specific detection of **Wanderin** protein in formalin-fixed, paraffin-embedded (FFPE) tissue sections.

Product Information

Attribute	Details
Catalog Number	WNDR-2025
Clone	WN-5
Isotype	Mouse IgG2b, kappa
Immunogen	Recombinant protein fragment corresponding to the extracellular domain of human Wanderin.
Formulation	Liquid in Phosphate Buffered Saline (PBS), pH 7.4, with 0.02% Sodium Azide and 50% Glycerol.
Storage	Store at -20°C. Avoid repeated freeze-thaw cycles.
Specificity	Human. Reactivity with other species has not been determined.

Recommended Applications & Dilutions

Application	Recommended Dilution
Immunohistochemistry (Paraffin)	1:100 - 1:500
Western Blot	Not Tested (NT)
Immunofluorescence	Not Tested (NT)

Optimal dilutions should be determined by the end user.

Performance Characteristics & Data

Staining of FFPE tissues with Anti-**Wanderin** (WN-5) shows a distinct membranous and cytoplasmic pattern in cells known to express the target.[3] The intensity of staining can be quantified using a Histochemical Score (H-score), which combines the percentage of positive cells and their staining intensity.[4]

H-Score Calculation: $H\text{-score} = (1 \times \% \text{ of weak staining}) + (2 \times \% \text{ of moderate staining}) + (3 \times \% \text{ of strong staining})$. The score ranges from 0 to 300.[4]

Table 1: IHC Performance on Validated Human Tissues

Tissue Type	Staining Pattern	Localization	H-Score (Avg.)	Result
Colon Carcinoma	Moderate to Strong	Membrane, Cytoplasm	210	Positive
Normal Colon Mucosa	Weak to Negative	Membrane	45	Low / Negative
Breast Ductal Carcinoma	Strong	Membrane, Cytoplasm	250	Positive
Normal Breast Tissue	Negative	-	0	Negative
Placenta	Strong	Syncytiotrophoblasts	275	Positive Control

Data is representative and based on optimal staining conditions. Actual results may vary.

Diagrams & Workflows

Hypothetical Wanderin Signaling Pathway

The following diagram illustrates a putative signaling cascade initiated by ligand binding to the **Wanderin** receptor, leading to the activation of downstream effectors that promote cytoskeletal reorganization and cell migration.[1][5]

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References

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